

Operational Safety & Technical Handling of 2-(2-Bromophenoxy)benzaldehyde

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Compound of Interest

Compound Name: 2-(2-Bromophenoxy)benzaldehyde

Cat. No.: B13744254

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Executive Summary & Chemical Identity

2-(2-Bromophenoxy)benzaldehyde is a specialized bi-aryl intermediate used primarily in the synthesis of tricyclic heterocycles, specifically dibenz[b,f]oxepines, which are foundational scaffolds for various antipsychotic and antidepressant pharmaceuticals.^[1]

Unlike commodity chemicals, this intermediate presents a dual-risk profile: chemical instability (aldehyde oxidation) and biological reactivity (electrophilic aromatic substitution and Schiff base formation).^[1] This guide transcends the standard Safety Data Sheet (SDS) by integrating handling protocols with the molecule's specific reactivity profile.

Physiochemical Profile

Property	Specification / Data	Technical Note
CAS Number	1020959-71-0	Verify on container; often confused with para-isomers.[1]
Molecular Formula	C ₁₃ H ₉ BrO ₂	MW: 277.11 g/mol
Structure	Ortho-substituted diphenyl ether	Steric twist prevents efficient crystal packing.[1]
Physical State	Off-white solid or viscous oil	Para-isomers are high-melting solids (69-73°C); this ortho isomer has a lower melting range due to steric hindrance.[1]
Solubility	DCM, THF, Ethyl Acetate	Poor water solubility.[1] Lipophilic nature facilitates skin permeation.[1]
Stability	Air Sensitive	The aldehyde group oxidizes to 2-(2-bromophenoxy)benzoic acid upon air exposure.[1]

Hazard Assessment & Toxicology (The "Why")

Standard SDS codes (H315, H319, H335) are insufficient for research planning. We must understand the mechanism of toxicity to implement effective controls.

Mechanistic Toxicology[1]

- **Protein Binding (Sensitization Risk):** The aldehyde moiety is an electrophile capable of reacting with amine groups on lysine residues in skin proteins (Schiff base formation). This creates a hapten-carrier complex, leading to potential allergic contact dermatitis.[1]
- **Mucosal Irritation:** As a halogenated benzaldehyde derivative, the compound activates TRPA1 channels in the respiratory tract, causing severe irritation if dust or aerosols are inhaled.

- Systemic Uptake: The diphenyl ether backbone is highly lipophilic (LogP > 3.5 est.), allowing rapid dermal absorption.

GHS Classification & Signal Word: WARNING[1]

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Operational Handling Protocols (The "How")

Expertise Note: The primary failure mode with this compound is not acute toxicity, but yield loss due to oxidation and cross-contamination.

The "Inert-First" Weighing Protocol

Because the aldehyde oxidizes to the carboxylic acid, "air-free" handling is required to maintain stoichiometry in subsequent metal-catalyzed cross-couplings (e.g., intramolecular Ullmann or Pd-catalyzed cyclization).[1]

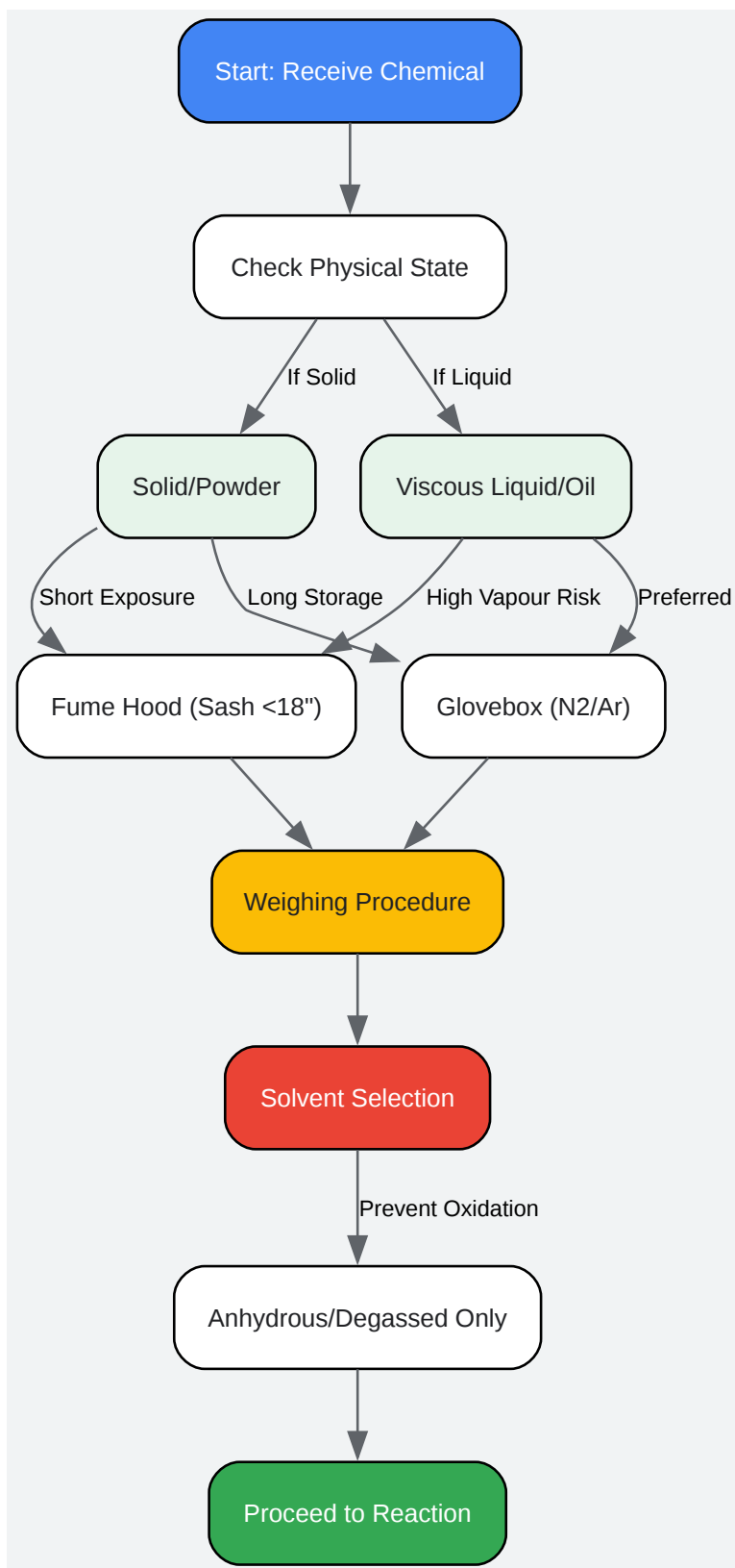
- Receipt: Do not open the manufacturer's seal outside a glovebox or inert gas manifold.
- Aliquot: If a glovebox is unavailable, use a Schlenk line technique. Purge the receiving flask with Argon (heavier than air, provides a blanket) before transfer.
- Solvent Choice: Use anhydrous, degassed solvents (THF or Toluene). Dissolved oxygen in reagent-grade solvents will degrade the aldehyde within hours.[1]

PPE Selection Logic (Self-Validating)

- Gloves: Standard nitrile gloves (4 mil) offer <15 minutes protection against halogenated aromatics in solution.
 - Protocol: Use Double-gloving (Nitrile over Laminate/PE) for prolonged handling or when dissolving in DCM.[1]

- Respiratory: If the substance is an oil/solid, N95 is insufficient for vapors. Use a P100/OV (Organic Vapor) cartridge if working outside a fume hood (not recommended).

Visual Workflow: Handling Decision Matrix



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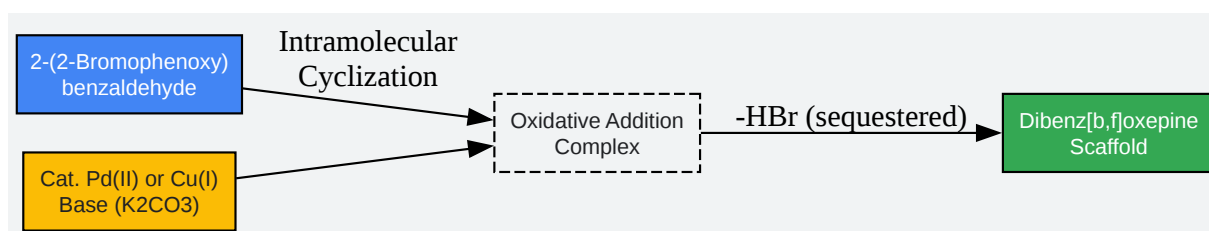
Figure 1: Decision matrix for handling **2-(2-Bromophenoxy)benzaldehyde** to ensure operator safety and chemical integrity.

Synthesis Context & Utility

Understanding the destination of the molecule aids in safety planning. This compound is a "tethered" intermediate.^{[1][2]}

- Primary Reaction: Intramolecular ring closure.^[1]
- Reagents Involved: Often requires strong bases (KOtBu, NaH) or transition metal catalysts (Pd(OAc)₂, CuI).
- Safety Implication: The reaction mixture will likely be more reactive than the starting material. Ensure the waste stream is compatible with heavy metals (Cu/Pd) and organohalogens.

Reaction Pathway Visualization^[1]



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Figure 2: The primary synthetic utility involves intramolecular cyclization, releasing HBr equivalents (neutralized by base).^{[1][3][4][5][6][7]}

Emergency Response & Waste Disposal

Spill Response

- Evacuate: If >5g is spilled outside a hood, evacuate the immediate area to allow aerosols to settle.
- Neutralize: Do not use water (immiscible). Use a solid absorbent (Vermiculite or activated carbon).

- Decontaminate: Clean surfaces with an ethanolic soap solution.[1] The ethanol helps solubilize the lipophilic residue; soap emulsifies it.

Waste Disposal Streams

- Stream A (Halogenated Organic): This is the ONLY correct stream. Do not mix with non-halogenated solvents (acetone/methanol waste) as this increases disposal costs and complicates incineration.
- Stream B (Aqueous): Only for the aqueous extraction layer (after verifying no organic phase remains).

References

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- ECHA (European Chemicals Agency). (2023). Registration Dossier: Halogenated Benzaldehydes. Retrieved from [\[Link\]](#)

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- To cite this document: BenchChem. [Operational Safety & Technical Handling of 2-(2-Bromophenoxy)benzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13744254/docs#operational-safety-technical-handling-of-2-2-bromophenoxy-benzaldehyde>]

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